

## Alr2-IN-3 interference with assay components

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Compound of Interest		
Compound Name:	Alr2-IN-3	
Cat. No.:	B12395218	Get Quote

### **Technical Support Center: Alr2-IN-3**

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers using **Alr2-IN-3**, a potent Aldose Reductase (ALR2) inhibitor. The information herein is intended to help identify and resolve potential issues related to assay interference and ensure the generation of reliable and reproducible data.

### **Frequently Asked Questions (FAQs)**

Q1: What is Alr2-IN-3 and what is its primary mechanism of action?

**Alr2-IN-3** is an investigational inhibitor of Aldose Reductase (ALR2). ALR2 is the first and rate-limiting enzyme in the polyol pathway, which converts glucose to sorbitol.[1] Under hyperglycemic conditions, the increased flux through the polyol pathway is implicated in the pathogenesis of diabetic complications.[1][2] **Alr2-IN-3** is designed to bind to the active site of ALR2, preventing the reduction of glucose and thereby mitigating downstream pathological effects.

Q2: What is the polyol pathway and the role of ALR2?

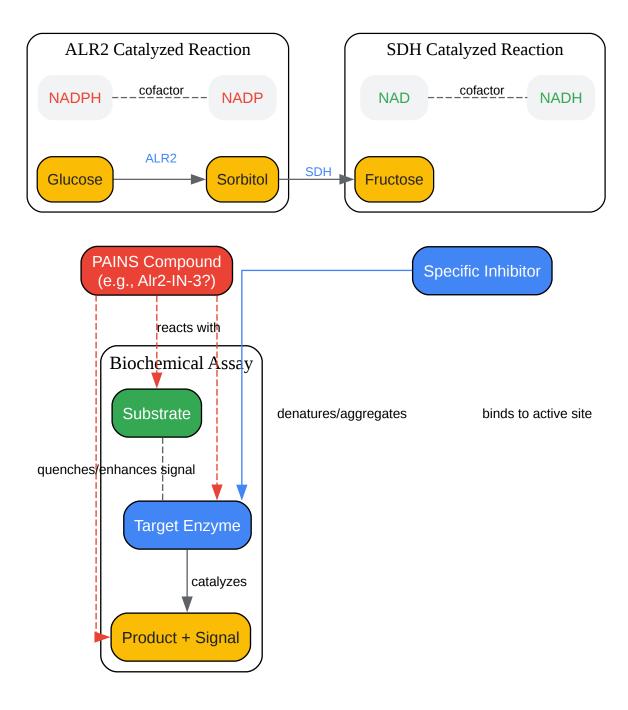
The polyol pathway is a two-step metabolic pathway that converts glucose into fructose.

 Aldose Reductase (ALR2): In the presence of its cofactor NADPH, ALR2 reduces glucose to sorbitol.



 Sorbitol Dehydrogenase (SDH): Sorbitol is then oxidized to fructose by SDH, using NAD+ as a cofactor.

Under normal glycemic conditions, this pathway is responsible for a minor fraction of glucose metabolism. However, in states of hyperglycemia, the elevated intracellular glucose leads to a significant increase in ALR2 activity.[1][2] This has several downstream consequences, including osmotic stress due to sorbitol accumulation, and increased oxidative stress from the depletion of NADPH, which is required for the regeneration of the antioxidant glutathione.[1]





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### References

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- 2. Cucumis melo compounds: A new avenue for ALR-2 inhibition in diabetes mellitus PMC [pmc.ncbi.nlm.nih.gov]
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